

# Aldosterone-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Aldosterone-d4

Cat. No.: B12400601

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This technical guide provides an in-depth overview of the chemical properties, structure, and experimental applications of **Aldosterone-d4**. **Aldosterone-d4** is the deuterated form of aldosterone, a key mineralocorticoid steroid hormone. Its primary application in research and clinical settings is as an internal standard for the accurate quantification of endogenous aldosterone using mass spectrometry-based methods. This document details its physicochemical characteristics, provides an exemplary experimental protocol for its use, and outlines the biological signaling pathways of its non-labeled counterpart, aldosterone.

## Core Chemical Properties and Structure

**Aldosterone-d4** is structurally identical to aldosterone, with the exception of four hydrogen atoms being replaced by deuterium isotopes. This isotopic labeling results in a higher molecular weight, which allows it to be distinguished from unlabeled aldosterone by mass spectrometry, while maintaining nearly identical chemical and physical properties.

Property	Value	References
Molecular Formula	C <sub>21</sub> H <sub>24</sub> D <sub>4</sub> O <sub>5</sub>	[1][2][3][4][5]
Molecular Weight	364.47 g/mol	
Unlabeled CAS Number	52-39-1	
Appearance	Colorless to light yellow liquid	
Synonyms	Reichstein X-d4, 18-Oxocorticosterone-d4, Electrocortin-d4	

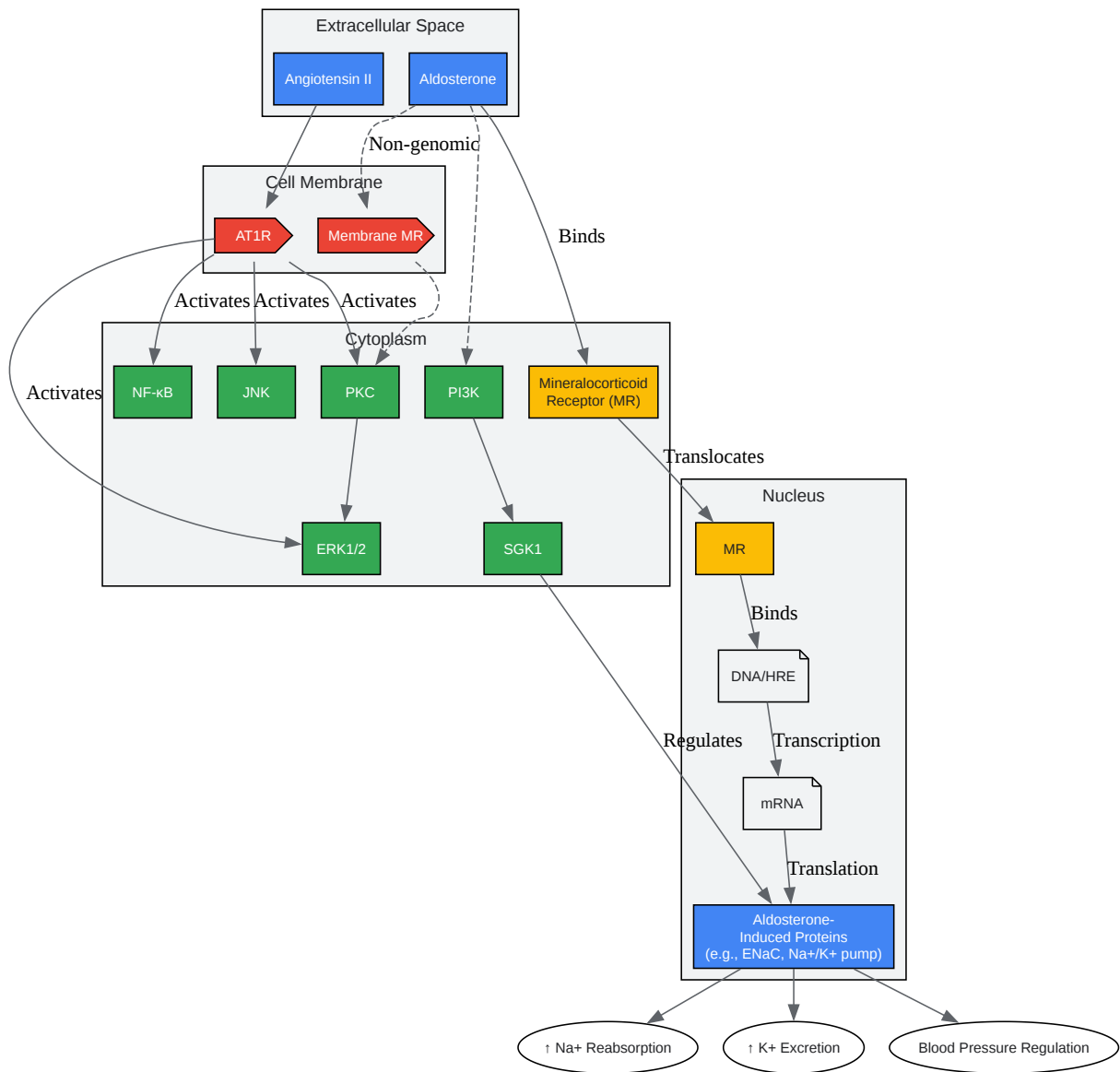
The structure of **Aldosterone-d4**, with deuterium labeling, is depicted below.

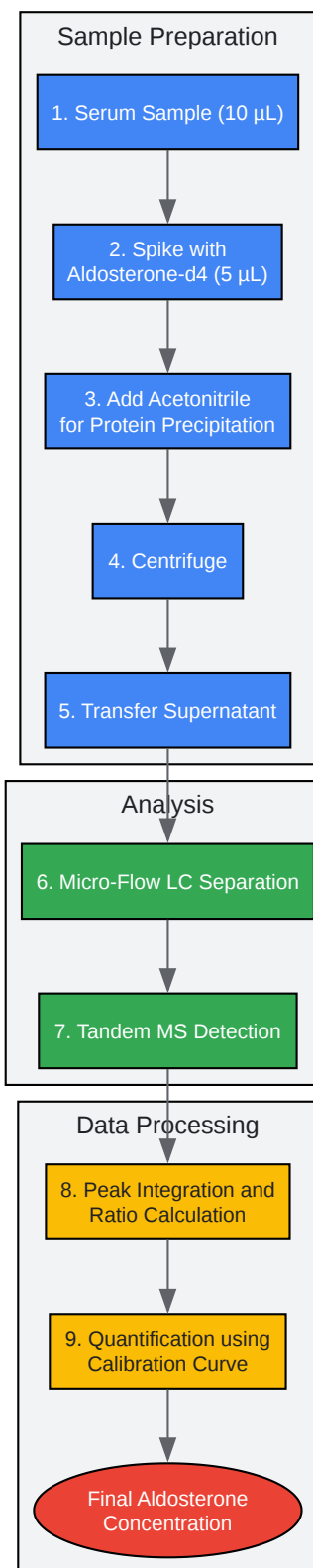
## Aldosterone-d4 Structure

[Image of the chemical structure of Aldosterone-d4 highlighting the four deuterium atoms. Since direct image generation is not possible, a textual representation is used.]

## Key Features:

- Steroid backbone (pregnane derivative)
  - Aldehyde group at C18
  - Hydroxyl groups at C11 and C21
  - Ketone groups at C3 and C20
  - Double bond between C4 and C5
- Four Deuterium (D) atoms at specific positions (e.g., C2, C2, C4, C6, C6, C21, C21 as seen in some variants)





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## References

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